

An In-Depth Technical Guide on the Health and Safety of Octadecyl Acrylate

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Compound of Interest

Compound Name: Octadecyl acrylate

Cat. No.: B107427

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety considerations for **octadecyl acrylate** (CAS No. 4813-57-4), a long-chain alkyl acrylate monomer. The information is intended to assist researchers, scientists, and drug development professionals in handling this chemical safely and responsibly.

Executive Summary

Octadecyl acrylate is a combustible solid that presents hazards primarily related to skin, eye, and respiratory irritation. It is also classified as toxic to aquatic life with long-lasting effects. While it has low acute oral and dermal toxicity, appropriate personal protective equipment and handling procedures are essential to minimize exposure and ensure a safe working environment. This guide summarizes the available toxicological data, outlines experimental protocols for safety assessment, and discusses potential mechanisms of toxicity.

Hazard Identification and Classification

Octadecyl acrylate is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazard statements:

- H315: Causes skin irritation.[1][2]
- H317: May cause an allergic skin reaction.[2]

- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)
- H411: Toxic to aquatic life with long lasting effects.[\[1\]](#)[\[2\]](#)

The signal word for **octadecyl acrylate** is "Warning".[\[1\]](#)[\[2\]](#)

Toxicological Data

The available quantitative toxicological data for **octadecyl acrylate** and related compounds are summarized in the tables below. It is important to note that specific data for **octadecyl acrylate** is limited in some areas, and in such cases, data from read-across substances or the general class of acrylates are provided for context.

Table 1: Acute Toxicity Data for Octadecyl Acrylate

Endpoint	Species	Route	Value	Guideline
LD50	Rat (female)	Oral	> 2,000 mg/kg	OECD 423
LD50	Rat (male/female)	Dermal	> 5,000 mg/kg	OECD 402

Data for a structurally related substance, 2-Propenoic acid, hexadecyl ester.

Table 2: Ecotoxicity Data

Endpoint	Species	Duration	Value	Guideline
EC50	Daphnia magna	48 hours	6.2 - 9 mg/L	Not Specified
LC50	Daphnia pulex	48 hours	1.4 - 15 mg/L	Not Specified
EC50 (Water Soluble Fraction)	Daphnia magna	48 hours	> 100 mg/L (loading rate)	OECD 202

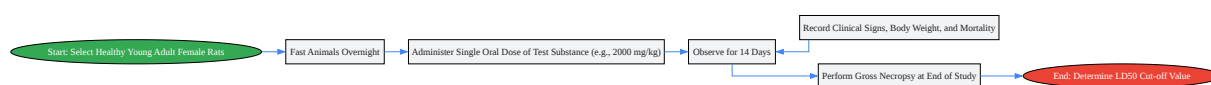
Note: The ecotoxicity data presented is for acrylates in general or for the water-soluble fraction of a C16-18 alkyl acrylate, as specific data for **octadecyl acrylate** is limited.[\[1\]](#)[\[3\]](#)

Experimental Protocols

The following sections detail the methodologies for key toxicological assessments, based on OECD guidelines. These protocols provide a framework for the experimental evaluation of the health and safety of **octadecyl acrylate**.

Acute Oral Toxicity (OECD 423)

This method determines the acute oral toxicity of a substance.



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Acute Oral Toxicity (OECD 423) Workflow

Methodology:

- Healthy, young adult female rats are selected and fasted overnight.
- A single oral dose of **octadecyl acrylate** is administered. A limit dose of 2000 mg/kg is often used initially.
- The animals are observed for mortality and clinical signs of toxicity for up to 14 days.
- Body weight is recorded at regular intervals.
- At the end of the observation period, a gross necropsy is performed on all surviving animals.

Acute Dermal Toxicity (OECD 402)

This test assesses the toxicity of a substance following a single dermal application.



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Acute Dermal Toxicity (OECD 402) Workflow

Methodology:

- Healthy young adult rats (both sexes) are used. The fur is clipped from the dorsal area of the trunk.
- The test substance is applied to the skin at a limit dose (e.g., 5000 mg/kg) and covered with a porous gauze dressing and non-irritating tape for 24 hours.
- Animals are observed for mortality, clinical signs of toxicity, and skin reactions for 14 days.
- Body weights are recorded weekly.
- A gross necropsy is performed on all animals at the end of the study.

Skin Irritation (OECD 404)

This protocol evaluates the potential of a substance to cause skin irritation.



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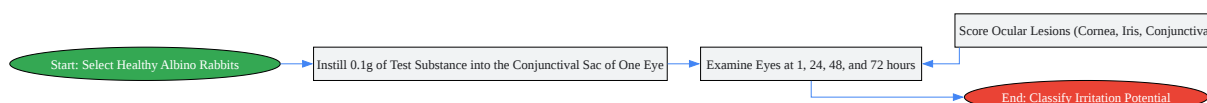
Skin Irritation (OECD 404) Workflow

Methodology:

- Healthy young adult albino rabbits are used.
- Approximately 24 hours before the test, the fur is clipped from the dorsal area.
- 0.5 g of the test substance is applied to a small area of skin (about 6 cm²) and covered with a gauze patch and semi-occlusive dressing for 4 hours.
- After exposure, the patch is removed, and the skin is washed.
- Dermal reactions (erythema and edema) are observed and graded at 1, 24, 48, and 72 hours after patch removal.

Eye Irritation (OECD 405)

This test determines the potential of a substance to cause eye irritation or damage.



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Eye Irritation (OECD 405) Workflow

Methodology:

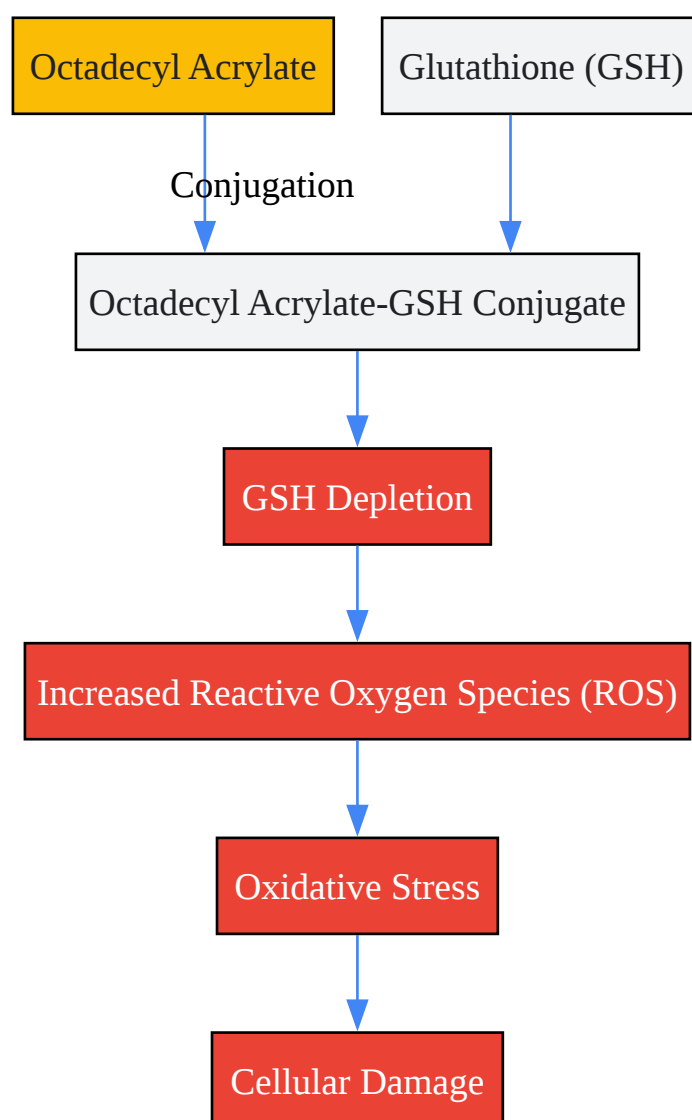
- Healthy young adult albino rabbits are used.
- A single dose of 0.1 g of the solid test substance is instilled into the conjunctival sac of one eye. The other eye serves as a control.
- The eyes are examined at 1, 24, 48, and 72 hours after instillation.
- Ocular reactions (corneal opacity, iritis, and conjunctival redness and chemosis) are scored according to a graded scale.

Potential Mechanisms of Toxicity

The toxicity of acrylates is generally attributed to their electrophilic nature, which allows them to react with endogenous nucleophiles, such as the thiol group of glutathione (GSH). This interaction can lead to a variety of cellular effects.

Glutathione Depletion and Oxidative Stress

The primary mechanism of acrylate toxicity is believed to be the depletion of intracellular glutathione.[1][3] This can lead to a state of oxidative stress, where the cell's ability to detoxify reactive oxygen species (ROS) is compromised.



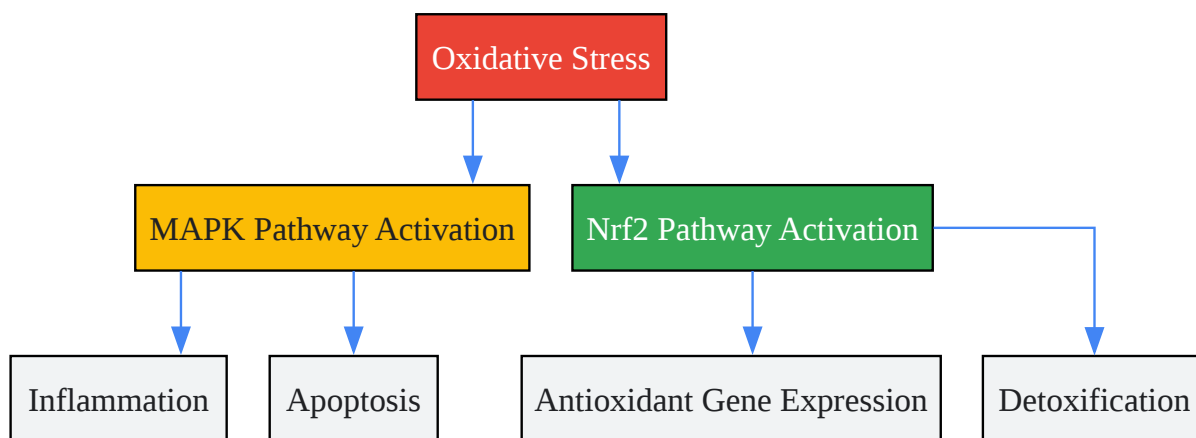
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Glutathione Depletion and Oxidative Stress Pathway

Potential Involvement of Signaling Pathways

While specific data for **octadecyl acrylate** is lacking, studies on other acrylates and related compounds suggest the involvement of stress-activated signaling pathways, such as the Mitogen-Activated Protein Kinase (MAPK) and the Nuclear factor erythroid 2-related factor 2 (Nrf2) pathways.

- **MAPK Pathway:** Oxidative stress can activate various branches of the MAPK pathway, which can lead to cellular responses ranging from inflammation and proliferation to apoptosis (programmed cell death).
- **Nrf2 Pathway:** Nrf2 is a transcription factor that regulates the expression of antioxidant and detoxification enzymes. Electrophilic compounds like acrylates can activate the Nrf2 pathway as a cellular defense mechanism.



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Potential Cellular Response Pathways to Acrylate-Induced Oxidative Stress

Health and Safety Recommendations

Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear safety glasses with side-shields or chemical goggles.[1]

- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin contact.[\[1\]](#)
- Respiratory Protection: If dusts are generated, use a NIOSH-approved respirator.[\[1\]](#)

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Avoid breathing dust. Use only in a well-ventilated area. Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)
- Storage: Keep the container tightly closed in a dry and well-ventilated place. Store away from heat, sparks, and open flames. It is sensitive to heat and light.[\[1\]](#)

First Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[\[1\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.[\[1\]](#)[\[2\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[1\]](#)[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[\[1\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)
- Specific Hazards: Combustible solid. Forms explosive mixtures with air on intense heating. [\[1\]](#) Hazardous decomposition products include carbon oxides.[\[1\]](#)
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary. [\[1\]](#)

Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment. Avoid dust formation. Avoid breathing dust. Ensure adequate ventilation.[1]
- Environmental Precautions: Do not let the product enter drains.[1]
- Methods for Cleaning Up: Sweep up and shovel. Keep in suitable, closed containers for disposal.[1]

Conclusion

Octadecyl acrylate is a chemical that requires careful handling due to its potential to cause skin, eye, and respiratory irritation, as well as its toxicity to aquatic life. While acute systemic toxicity appears to be low, the primary hazards are associated with direct contact. The likely mechanism of toxicity involves the depletion of glutathione, leading to oxidative stress. By adhering to the recommended safety precautions, including the use of appropriate personal protective equipment and proper handling and storage procedures, the risks associated with the use of **octadecyl acrylate** in a research and development setting can be effectively managed. Further research is warranted to fill the existing data gaps, particularly concerning inhalation toxicity, repeated dose toxicity, and specific mechanisms of action.

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